

Lincomycin Hydrochloride Monohydrate: USP Quality Control Standards

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Compound Focus: Lincomycin hydrochloride monohydrate

CAS No.: 7179-49-9

Cat. No.: S533200

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Test Parameter	USP Compendial Requirement	Analytical Technique
Chemical Structure	Monohydrate, monohydrochloride salt of Lincomycin [1]	-
Molecular Weight	461.01 (for monohydrate hydrochloride form) [1]	-
Potency	Not less than 790 µg of lincomycin (C ₁₈ H ₃₄ N ₂ O ₆ S) per mg [2]	-
Identification	Meets requirements [2]	Infrared Absorption [2]
Specific Rotation	Between +135° and +150° [2]	Polarimetry [2]
pH	Between 3.0 and 5.5 (in a 1 in 10 solution) [2]	Potentiometry [2]
Water Content	Between 3.0% and 6.0% [2]	Karl Fischer Titration (Method I) [2]
Related Substance (Lincomycin B)	Area of Lincomycin B peak is not greater than 5.0% of the sum of Lincomycin and Lincomycin B peaks [2]	Liquid Chromatography (HPLC) [2]

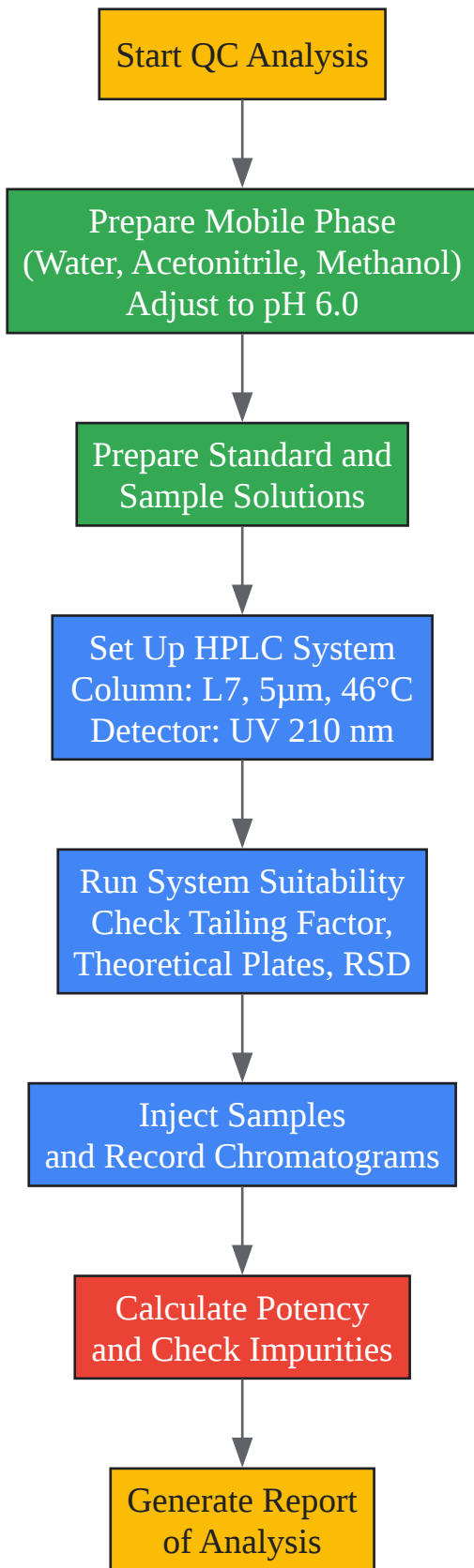
Test Parameter	USP Compendial Requirement	Analytical Technique
Assay	Quantification of lincomycin content [2]	Reversed-Phase HPLC with UV detection at 210 nm [2]

Detailed Experimental Protocol: USP Assay Method

The USP details a specific reversed-phase High-Performance Liquid Chromatography (HPLC) method for the assay, which is a core quantitative test [2].

- **Mobile Phase Preparation:** A mixture of water, acetonitrile, and methanol (780:150:150). The water is first adjusted to pH 6.0 using phosphoric acid and ammonium hydroxide. The mobile phase must be filtered and degassed before use [2].
- **Standard and Assay Preparation:** A reference standard and the test sample are accurately weighed and dissolved in the mobile phase to obtain solutions with a known concentration of about 1.2 mg/mL. Sonication may be used to aid dissolution [2].
- **Chromatographic System:** The analysis uses an HPLC system with the following parameters [2]:
 - **Detector:** Ultraviolet (UV) at 210 nm
 - **Column:** 4.6-mm × 25-cm column that contains 5-μm packing L7 (typically a base-deactivated silica column, e.g., C8 or C18)
 - **Column Temperature:** 46 °C
 - **Flow Rate:** About 1 mL per minute
- **System Suitability Requirements:** Before the analysis, the system must meet specific criteria to ensure it is working correctly [2]:
 - **Tailing Factor:** Not more than 1.3 for the main lincomycin peak.
 - **Theoretical Plates:** Not less than 4000 for the main lincomycin peak.
 - **Relative Standard Deviation:** Not more than 2.0% for replicate injections of the standard.

The workflow below illustrates the key stages of this quality control process:



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Reference Standards and Additional Context

- **Reference Standards:** For the tests described above, official compendial Reference Standards are required. These are highly characterized materials with a defined potency, used to calibrate instruments and validate methods [3] [4] [5].
 - **Primary Standards:** Supplied directly by pharmacopeial bodies like the USP. They are the ultimate source of traceability for compendial methods [4].
 - **Secondary Standards:** Qualified against a primary standard. They provide a convenient and cost-effective alternative for routine quality control testing in laboratories [3] [5].
- **Scope of Standards:** It is important to note that these reference materials are intended for use in quality control tests and assays. They are not meant for administration to humans or animals [4].

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References

1. Lincomycin Hydrochloride [doi.usp.org]
2. Lincomycin Hydrochloride [drugfuture.com]
3. Lincomycin Hydrochloride - Sigma-Aldrich [sigmaaldrich.com]
4. Lincomycin hydrochloride USP Reference Standard ... [sigmaaldrich.com]
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